

# Personal protective equipment for handling 1,2-Dimethyl-4-nitrobenzene

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## *Compound of Interest*

Compound Name: 1,2-Dimethyl-4-nitrobenzene

Cat. No.: B166907

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## Essential Safety and Handling Guide for 1,2-Dimethyl-4-nitrobenzene

This guide provides critical safety, handling, and disposal information for laboratory personnel working with **1,2-Dimethyl-4-nitrobenzene** (CAS No. 99-51-4), also known as 4-nitro-o-xylene. Adherence to these procedures is essential to ensure a safe laboratory environment.

Chemical Identification and Properties:

Property	Value
Molecular Formula	C8H9NO2 <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	151.16 g/mol <a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Pale straw-colored liquid or solid <a href="#">[4]</a>
Odor	Aromatic <a href="#">[4]</a>
Melting Point	30°C to 31°C (86°F to 88°F) <a href="#">[5]</a>
Boiling Point	254°C (489°F) at 748 mmHg <a href="#">[5]</a>
Flash Point	113°C (235.4°F) - closed cup <a href="#">[3]</a>
Solubility	Slightly soluble in water; soluble in alcohol and ether <a href="#">[4]</a> <a href="#">[5]</a>
Specific Gravity	1.117 (Denser than water) <a href="#">[5]</a>

## Hazard Identification and Personal Protective Equipment (PPE)

**1,2-Dimethyl-4-nitrobenzene** is classified as an irritant to the skin, eyes, and mucous membranes.[\[5\]](#) It is harmful if swallowed and may be fatal if absorbed through the skin.[\[6\]](#)

### Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure easy access to an eyewash station and a safety shower.[\[7\]](#)

### Personal Protective Equipment (PPE):

PPE Category	Specification
Eye and Face Protection	Wear tightly fitting safety goggles with side-shields. For splash hazards, a face shield is recommended in addition to goggles. <a href="#">[8]</a>
Hand Protection	Wear chemically resistant gloves (e.g., Nitrile rubber). <a href="#">[9]</a>
Skin and Body Protection	Wear a lab coat, long pants, and closed-toe shoes. For tasks with a higher risk of splashing, consider a chemical-resistant apron or suit.
Respiratory Protection	For weighing and diluting the neat chemical, a NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge and a dust/mist filter is recommended. <a href="#">[5]</a>

## Operational Plan: Handling and Storage

### Preparation:

- Review Safety Data Sheet (SDS): Before handling, thoroughly read and understand the SDS for **1,2-Dimethyl-4-nitrobenzene**.
- Assemble PPE: Don all required personal protective equipment as specified above.
- Prepare Workspace: Ensure the chemical fume hood is operational and the work area is clear of clutter and ignition sources.[\[5\]](#)

### Handling:

- Dispensing: Carefully dispense the required amount of the chemical, avoiding the creation of dust or aerosols.
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[\[10\]](#)
- Hygiene: Do not eat, drink, or smoke when using this product.[\[8\]](#) Wash hands thoroughly after handling.[\[11\]](#)

**Storage:**

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[11]
- Store away from incompatible materials such as strong oxidizers and strong bases.[5][6]
- It is recommended to store this material in a refrigerator.[5]

## **Emergency Procedures and First Aid**

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids.[5][11] Seek immediate medical attention.[5][11]
Skin Contact	Immediately remove all contaminated clothing. [5] Wash affected skin with soap and plenty of water for at least 15 minutes.[5][11] Seek medical attention if irritation develops.[5]
Inhalation	Move the victim to fresh air immediately.[5][11] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[11] Seek immediate medical attention.[5][11]
Ingestion	Do NOT induce vomiting.[11] Rinse mouth with water.[8][11] Never give anything by mouth to an unconscious person.[8][11] Call a poison control center or seek immediate medical attention.[8][12]

## **Spill and Disposal Plan**

**Spill Response:**

- Evacuate: Immediately evacuate the area of the spill.
- Isolate: Isolate the spill area for at least 25 meters (75 feet) for solids.[5]

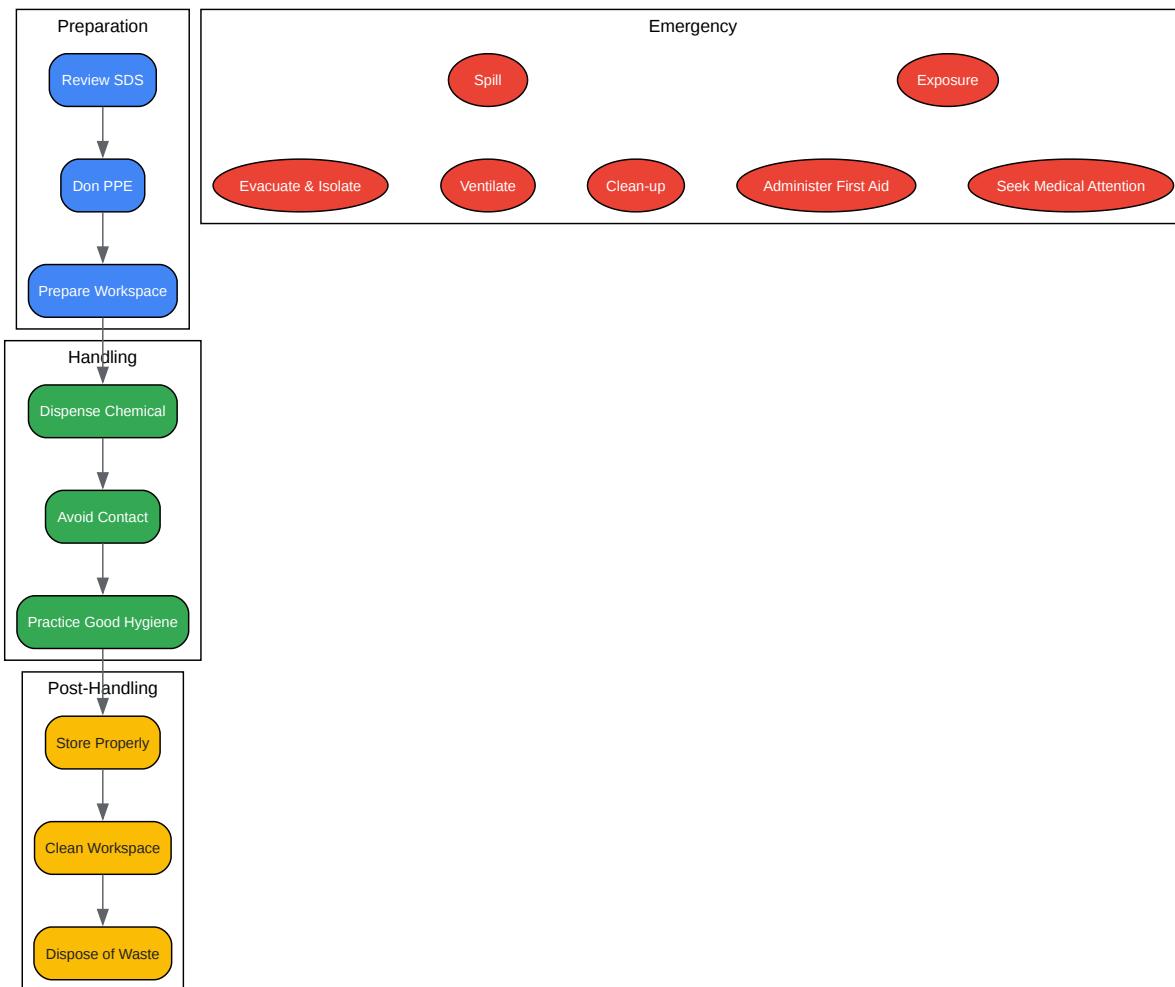
- Ventilate: Ensure the area is well-ventilated.
- Clean-up (Small Spills):
  - Remove all sources of ignition.[5]
  - Dampen the solid spill material with ethanol to reduce dust.[5]
  - Carefully transfer the dampened material to a suitable, labeled container for disposal.[5]
  - Use absorbent paper dampened with ethanol to clean up any remaining material.[5]
  - Wash the contaminated surface with ethanol followed by a soap and water solution.[5]

#### Disposal:

- Dispose of waste and contaminated materials in accordance with local, state, and federal regulations.
- Seal contaminated absorbent paper and any contaminated clothing in a vapor-tight plastic bag for eventual disposal.[5]
- Surplus and non-recyclable solutions should be offered to a licensed disposal company.[13]

## Safety and Handling Workflow

## Workflow for Handling 1,2-Dimethyl-4-nitrobenzene

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